

2-Propylphenyl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2-Propylphenyl isocyanate

Cat. No.: B071714

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An In-depth Technical Guide to 2-Propylphenyl Isocyanate

This guide provides a comprehensive overview of the fundamental physicochemical properties of **2-Propylphenyl isocyanate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

2-Propylphenyl isocyanate is an aromatic organic compound featuring a propyl group and an isocyanate functional group attached to a benzene ring. The specific isomer detailed in this document is 2-n-propylphenyl isocyanate.

Physicochemical Data

The essential quantitative data for **2-Propylphenyl isocyanate** is summarized in the table below for clear reference and comparison.

Property	Value	Reference
Molecular Formula	C10H11NO	[1][2][3][4][5]
Molecular Weight	161.20 g/mol	[1][2][5]
CAS Number	190774-57-3	[1]

Molecular Structure and Connectivity

To visually represent the molecular structure and the relationship between its constituent atoms, a diagram has been generated using the Graphviz DOT language. This visualization provides a clear depiction of the atomic arrangement within the **2-Propylphenyl isocyanate** molecule.

Molecular structure of **2-Propylphenyl isocyanate**.

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References

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